

Spectroscopic data (NMR, FTIR) for Triethoxy(4-methylpentyl)silane

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Compound of Interest

Compound Name: Triethoxy(4-methylpentyl)silane

CAS No.: 85356-49-6

Cat. No.: B8655927

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Spectroscopic Blueprinting of **Triethoxy(4-methylpentyl)silane**: A Comprehensive Guide to NMR and FTIR Data Acquisition and Interpretation

Introduction: The Analytical Imperative

In the development of advanced hybrid materials, functionalized silica stationary phases, and targeted drug delivery systems, alkylalkoxysilanes act as critical bridging molecules[1]. Among these, **Triethoxy(4-methylpentyl)silane** (CAS: 85356-49-6) provides highly tailored steric and hydrophobic properties due to its isohexyl architectural motif.

However, synthesizing and formulating with this silane introduces a persistent analytical challenge: insidious hydrolysis and oligomerization. Trialkoxysilanes are exquisitely sensitive to ambient moisture, spontaneously converting pristine monomeric

bonds into siloxane (

) networks[2][3]. As a Senior Application Scientist, it is crucial to employ robust, self-validating spectroscopic workflows—specifically Nuclear Magnetic Resonance (NMR) and Fourier

Transform Infrared (FTIR) spectroscopy—to confirm both molecular identity and monomeric integrity prior to downstream application.

Section 1: Nuclear Magnetic Resonance (NMR) Profiling

NMR spectroscopy provides atomic-level elucidation of the silane framework. The structural identity of **Triethoxy(4-methylpentyl)silane** relies on confirming the 3:1 stoichiometric ratio of ethoxy groups to the organofunctional 4-methylpentyl chain, while assessing the condensation state of the silicon core.

Empirical Peak Assignments

Below is the reference assignment for the

and

nuclei. The numbering scheme dictates

as the methylene directly attached to the silicon atom, propagating to

(the methine branching point) and

(the terminal gem-dimethyl groups).

Table 1:

and

NMR Assignments (in Anhydrous CDCl_3)

Molecular Fragment	Nucleus	Chemical Shift (ppm)	Multiplicity / Splitting	Integration / Causality
		3.82	Quartet (Hz)	6H. Validates intact ethoxy shell.
		1.22	Triplet (Hz)	9H. Overlaps slightly with chain methylenes.
()		0.62	Triplet (Hz)	2H. Upfield shift caused by Si electropositivity.
(branch)		1.50	Multiplet / Nonet	1H. Defines the isohexyl structure.
(Terminal)		0.88	Doublet (Hz)	6H. Confirms gem-dimethyl branching.
		58.3	Singlet	Downfield due to strong oxygen electronegativity.
()		10.5	Singlet	Shielded by Si atom proximity.

The Definitive Role of NMR

While

and

verify the organic shell,

NMR is the authoritative tool for identifying substitution and hydrolysis. For pristine **Triethoxy(4-methylpentyl)silane**, the silicon center is coordinated to three ethoxy groups and one carbon, designated as a

species.

- Target Signal: A solitary, sharp resonance at

[3].

- Failure Diagnostics: Any premature hydrolysis followed by condensation generates

(dimerized),

, or

(highly crosslinked) environments, which shift sequentially upfield to ranges between -55 ppm and -65 ppm[3]. The presence of these peaks immediately disqualifies the sample's monomeric purity.

Section 2: Fourier Transform Infrared (FTIR) Diagnostics

FTIR serves as a rapid, orthogonal validation method. The spectrum is dominated by the competitive stretching frequencies of the silane matrix vs. ambient degradation products.

Table 2: Key FTIR Wavenumber Assignments (ATR)

Wavenumber (cm ⁻¹)	Vibrational Mode	Diagnostic Significance
2970, 2925, 2870	C–H stretching (Asym/Sym)	Confirms the presence of both alkyl and ethoxy C-H bonds.
1165, 1100, 1075	asymmetric stretch	Critical Marker: Must be sharp and dominant[2][4].
955	C–C stretch / rock	Distinguishes the branched 4-methylpentyl tail structure.
900 - 960	stretch	Impurity Marker: Indicates hydrolysis (silanol formation) [2].
780	stretch	Verifies the stability of the organosilane linkage[4].

Mechanistic Causality: The intense band near 1100 cm⁻¹ is highly sensitive to the framework[2][5]. If the silane degrades via ambient moisture, an observable peak broadening occurs at ~1020 cm⁻¹, signaling the onset of (siloxane) network condensation[2].

Section 3: Self-Validating Analytical Workflow and Protocols

To ensure absolute data trustworthiness, environmental and instrumental variables that cause artefactual hydrolysis must be eliminated.

Protocol 1: Anhydrous Sample Handling

- Glassware Preparation: Bake NMR tubes and vials at 120°C for >12 hours to eliminate surface-adsorbed water, which acts as a potent catalyst for alkoxy cleavage.
- Transfer: Conduct all liquid transfers in an Argon or dry Nitrogen-purged glovebox.

Protocol 2: NMR Acquisition Parameter Tuning

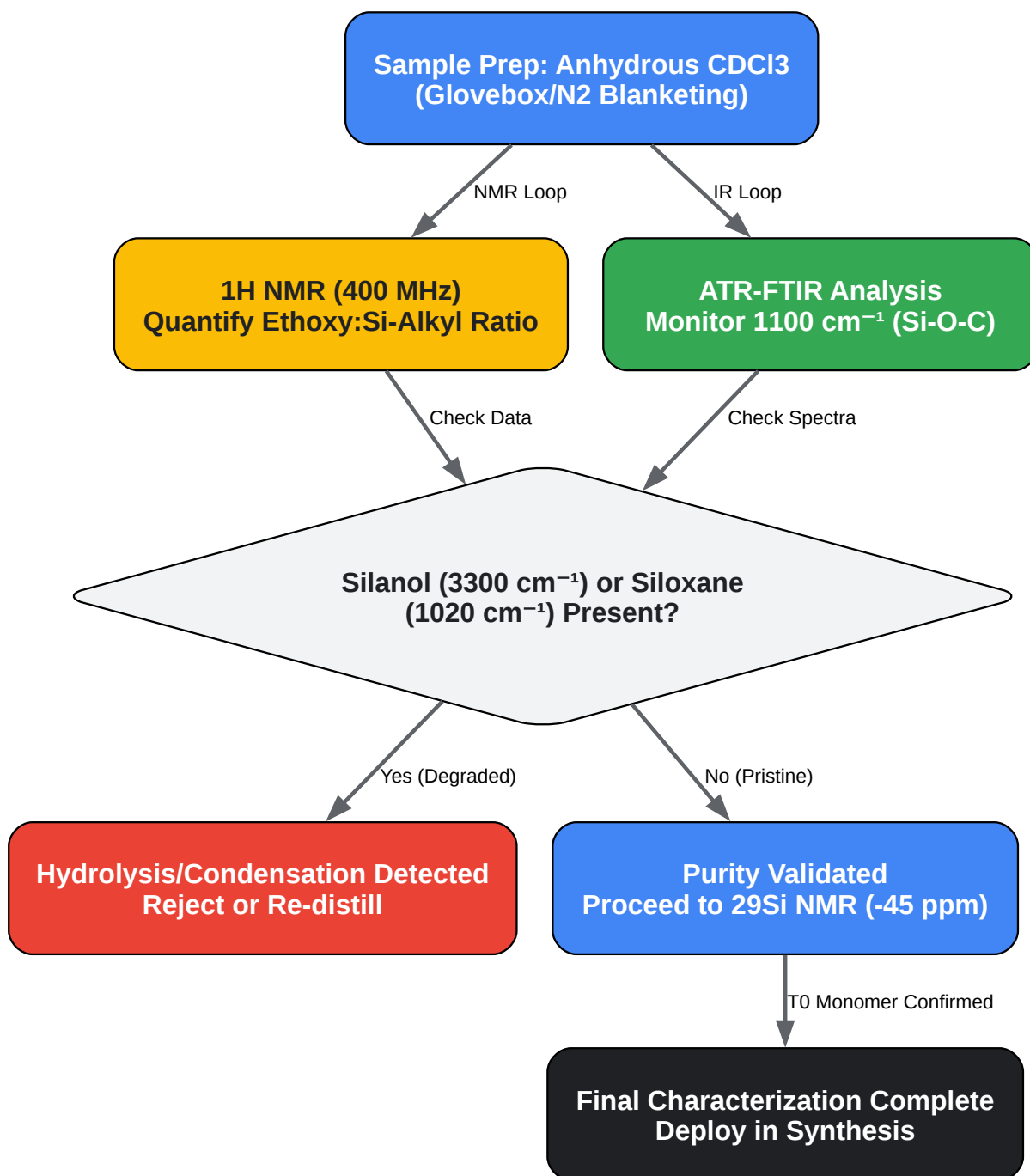
- Solvent: Utilize CDCl_3 stored over activated 4Å molecular sieves.
- Quantitative Relaxation: Set a minimum relaxation delay () of 10 seconds. Causality: Ensuring full proton relaxation allows for precise integration, ensuring the ethoxy to alkyl ratio remains strictly 3:1.
- Inverse Gated Decoupling: suffers from long relaxation times and a negative gyromagnetic ratio, rendering standard decoupling prone to signal suppression via the Nuclear Overhauser Effect (NOE). Correction: Apply an inverse-gated sequence and add 0.02 M Chromium(III) acetylacetonate () to quench the NOE and accelerate relaxation[6].

Protocol 3: Attenuated Total Reflectance (ATR) FTIR

- Atmospheric Blanketing: During the 32-scan acquisition on the diamond crystal, maintain a continuous flow of ultra-dry Nitrogen over the ATR puck. Causality: Without this purge, ambient humidity reacts with the micrometer-thick sample film during acquisition, resulting in artificial bands appearing at 3300 cm^{-1} and 900 cm^{-1} [2].

Section 4: Diagnostic Validation Logic

The interconnected logic for validating **Triethoxy(4-methylpentyl)silane** is visualized below. This flowchart ensures orthogonal checks prevent compromised material from entering sensitive development pathways.



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Caption: Orthogonal spectroscopic workflow for confirming monomeric purity of alkylalkoxysilanes.

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